Application Note: Spectroscopic Characterization of 5-Morpholinopyrazine-2-carboxylic acid

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Compound of Interest

Compound Name:	*5-Morpholinopyrazine-2-carboxylic acid*
CAS No.:	*946598-39-6*
Cat. No.:	*B1420161*

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Abstract

This technical guide provides a comprehensive overview of the analytical methodologies for the structural elucidation of **5-Morpholinopyrazine-2-carboxylic acid**, a heterocyclic compound of interest to researchers in medicinal chemistry and drug development. We present detailed predicted data for ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS), grounded in foundational spectroscopic principles and data from analogous structures. This document also includes field-proven, step-by-step protocols for sample preparation and data acquisition, designed to ensure high-quality, reproducible results. The causality behind experimental choices is explained, providing a self-validating framework for the characterization of this and similar molecules.

Introduction: The Structural Significance of Substituted Pyrazines

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Pyrazine derivatives are a class of heterocyclic compounds frequently incorporated into the core structures of pharmacologically active molecules. Their unique electronic properties and ability to participate in hydrogen bonding make them valuable scaffolds in drug design. **5-Morpholinopyrazine-2-carboxylic acid** combines three key functional groups: a pyrazine ring, a morpholine substituent, and a carboxylic acid. This combination offers multiple points for molecular interaction and further chemical modification, making its unambiguous structural confirmation a critical first step in any research and development pipeline.

The morpholine moiety is often introduced to enhance aqueous solubility and improve the pharmacokinetic profile of a drug candidate, while the carboxylic acid provides a key site for ionic interactions or esterification.[1] The precise characterization of such molecules is paramount, and the synergistic use of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) provides the highest level of confidence in structural assignment. This guide details the expected spectral features of the title compound and provides robust protocols for their acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is an unparalleled technique for determining the carbon-hydrogen framework of an organic molecule. Based on the chemical structure of **5-Morpholinopyrazine-2-carboxylic acid**, a distinct set of signals is predicted in both ^{1}H and ^{13}C NMR spectra.

Rationale for Solvent Selection: Dimethyl sulfoxide-d_6 (DMSO-d_6) is the recommended solvent for analysis. Its high polarity is suitable for the carboxylic acid and heterocyclic nitrogens, ensuring solubility. Critically, its use preserves the signal of the acidic carboxylic proton, which would otherwise be lost to deuterium exchange in solvents like D_2O or CD_3OD.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is anticipated to show signals corresponding to the two pyrazine protons, the eight morpholine protons, and the single carboxylic acid proton. The electron-withdrawing nature of the pyrazine ring and the carboxylic acid group will significantly influence the chemical shifts of adjacent protons, causing them to appear further downfield.[2][3]

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Table 1: Predicted ^{1}H NMR Data for **5-Morpholinopyrazine-2-carboxylic acid** in DMSO-d_6 (400 MHz)

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale & Notes
-COOH	~13.0	Broad Singlet	1H	The acidic proton is highly deshielded and often exhibits a broad signal due to hydrogen bonding and chemical exchange.
H-3 (Pyrazine)	~8.75	Singlet	1H	This proton is deshielded by two adjacent ring nitrogens and the C2-carboxylic acid group.
H-6 (Pyrazine)	~8.20	Singlet	1H	This proton is adjacent to a ring nitrogen and the electron-donating morpholine group, hence it is slightly upfield compared to H-3.
H-2', H-6' (Morpholine)	~3.75	Triplet (t)	4H	These protons are adjacent to the electronegative oxygen atom of the morpholine ring, causing a downfield shift.[4] They appear as

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				a triplet due to coupling with the adjacent -CH_2- protons.
H-3', H-5' (Morpholine)	~3.50	Triplet (t)	4H	These protons are adjacent to the nitrogen atom, which is directly attached to the electron-withdrawing pyrazine ring, resulting in a downfield shift compared to unsubstituted morpholine.[4][5]

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum is expected to show nine distinct signals, corresponding to each unique carbon atom in the molecule. The chemical shifts are governed by the hybridization of the carbon atoms and the electronegativity of their neighbors.

Table 2: Predicted ^{13}C NMR Data for **5-Morpholinopyrazine-2-carboxylic acid** in DMSO-d_6 (100 MHz)

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale & Notes
C=O (Carboxylic Acid)	~166.5	The carbonyl carbon of the carboxylic acid is significantly deshielded.
C-5 (Pyrazine)	~152.0	This carbon is attached to the morpholine nitrogen and is deshielded.
C-2 (Pyrazine)	~148.0	This carbon is attached to the carboxylic acid group and is deshielded.
C-3 (Pyrazine)	~144.0	Aromatic carbon adjacent to two nitrogen atoms. The chemical shifts of pyrazine carbons are typically found in this region.[6][7]
C-6 (Pyrazine)	~135.0	Aromatic carbon deshielded by adjacent nitrogen.
C-2', C-6' (Morpholine)	~66.0	These carbons are attached to the highly electronegative oxygen atom.[4][8]
C-3', C-5' (Morpholine)	~48.0	These carbons are attached to the nitrogen atom. The direct attachment to the pyrazine ring causes a downfield shift compared to unsubstituted morpholine.[4]

Protocol for NMR Data Acquisition

This protocol outlines the steps for acquiring high-quality 1D NMR spectra.

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- Sample Preparation: a. Weigh approximately 5-10 mg of **5-Morpholinopyrazine-2-carboxylic acid** directly into a clean, dry NMR tube. b. Add approximately 0.6 mL of DMSO-d_6 containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. c. Cap the tube and vortex gently until the sample is fully dissolved. A brief sonication may be required.

- ^{1}H NMR Acquisition Parameters (400 MHz Spectrometer): a. Pulse Program: Standard single-pulse (zg30). b. Spectral Width: -2 to 16 ppm. c. Acquisition Time: ~3-4 seconds. d. Relaxation Delay (d1): 5 seconds. This extended delay ensures full relaxation of the acidic proton, allowing for accurate integration. e. Number of Scans (ns): 16-32 scans. f. Temperature: 298 K.

- ^{13}C NMR Acquisition Parameters (100 MHz Spectrometer): a. Pulse Program: Standard proton-decoupled pulse program (zgpg30). b. Spectral Width: 0 to 180 ppm. c. Acquisition Time: ~1-2 seconds. d. Relaxation Delay (d1): 2 seconds. e. Number of Scans (ns): 1024-2048 scans, adjusted based on sample concentration to achieve adequate signal-to-noise. f. Temperature: 298 K.

- Data Processing: a. Apply Fourier transform to the acquired Free Induction Decays (FIDs). b. Phase correct the spectra manually or automatically. c. Perform baseline correction. d. Calibrate the chemical shift scale using the TMS signal at 0.00 ppm for ^{1}H and ^{13}C. If TMS is not used, the residual solvent peak of DMSO-d_6 ($\delta \approx 2.50$ ppm for ^{1}H and $\delta \approx 39.52$ ppm for ^{13}C) can be used.[3]

Mass Spectrometry (MS) Analysis

High-Resolution Mass Spectrometry (HRMS) is essential for confirming the elemental composition of a molecule by providing a highly accurate mass measurement. Tandem MS (MS/MS) experiments further validate the structure by inducing fragmentation at specific bonds, creating a molecular fingerprint.

Rationale for Ionization Method: Electrospray Ionization (ESI) in positive ion mode is the recommended method. The nitrogen atoms in the pyrazine and morpholine rings are basic and can be readily protonated to form the pseudomolecular ion $[M+H]^+$.[9]

High-Resolution Mass Spectrometry (HRMS)

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The elemental composition of **5-Morpholinopyrazine-2-carboxylic acid** is $C_9H_{11}N_3O_3$. HRMS provides a powerful confirmation of this formula.

- Molecular Formula: $C_9H_{11}N_3O_3$
- Monoisotopic Mass: 209.0795 g/mol
- Predicted $[M+H]^+$: 210.0873 m/z

An experimentally observed mass within a narrow tolerance (typically < 5 ppm) of this predicted value provides strong evidence for the correct elemental composition.

Predicted Fragmentation Pattern (MS/MS)

Collision-Induced Dissociation (CID) of the $[M+H]^+$ precursor ion is expected to yield several characteristic fragment ions. The most probable fragmentation pathways involve the loss of small neutral molecules or cleavage of the morpholine ring.[10][11][12]

Table 3: Predicted MS/MS Fragmentation of $[M+H]^+$ Ion (m/z 210.0873)

Predicted Fragment m/z	Proposed Neutral Loss	Proposed Fragment Structure/Identity
192.0768	H_2O (18.0105 Da)	Loss of water from the carboxylic acid.
166.0822	CO_2 (43.9898 Da)	Decarboxylation of the parent ion.
165.0662	HCOOH (46.0055 Da)	Loss of formic acid.
124.0505	C_4H_6O (86.0419 Da)	Cleavage and loss of the morpholine ring components.
123.0427	C_4H_7NO (85.0528 Da)	Loss of the morpholine ring.

Protocol for Mass Spectrometry Data Acquisition

This protocol is designed for a typical LC-MS system equipped with an ESI source and a TOF or Orbitrap mass analyzer.

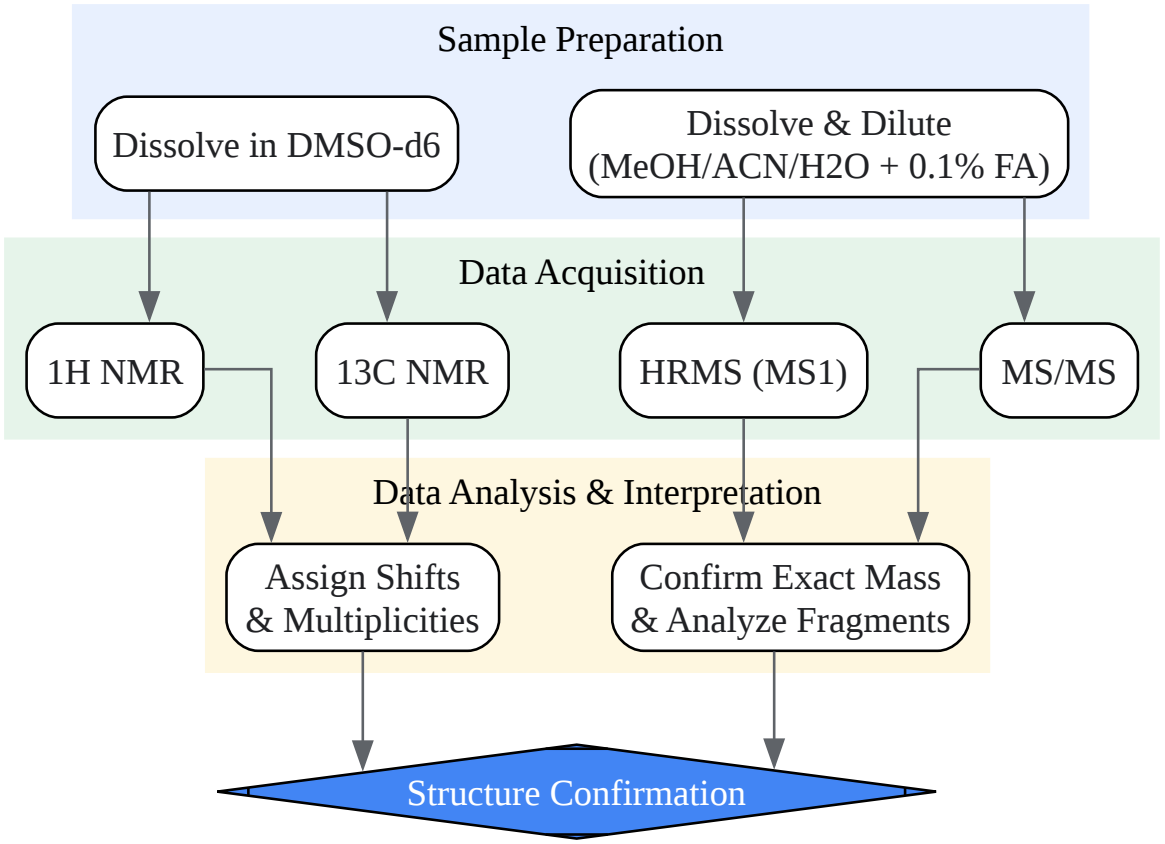
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- Sample Preparation: a. Prepare a stock solution of the compound at 1 mg/mL in methanol or a 50:50 mixture of acetonitrile:water. b. Dilute the stock solution to a final concentration of 1-10 µg/mL using the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid). The formic acid aids in protonation.[9]

- MS Acquisition Parameters (ESI-QTOF): a. Ionization Mode: ESI Positive. b. Mass Range: m/z 50 - 500. c. Capillary Voltage: 3.5 - 4.5 kV. d. Source Temperature: 100 - 120 °C. e. Desolvation Gas Flow: 600 - 800 L/hr (Nitrogen). f. MS/MS Experiment: For fragmentation analysis, select the $[M+H]^+$ ion (m/z 210.09) as the precursor for CID. Apply a collision energy ramp (e.g., 10-40 eV) to observe a range of fragment ions.

Workflow and Data Visualization

A systematic workflow is crucial for efficient and accurate structural elucidation. The following diagram illustrates the logical progression from sample receipt to final structure confirmation.

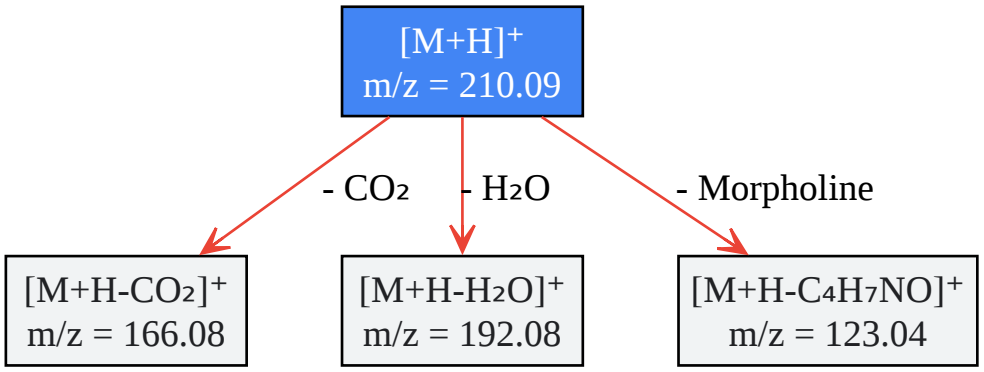


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Caption: Workflow for the spectroscopic characterization of **5-Morpholinopyrazine-2-carboxylic acid**.

The predicted fragmentation cascade provides a roadmap for interpreting MS/MS data, confirming the connectivity of the molecular structure.



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Caption: Predicted major fragmentation pathways for **5-Morpholinopyrazine-2-carboxylic acid**.

Conclusion

The structural elucidation of novel chemical entities like **5-Morpholinopyrazine-2-carboxylic acid** is a foundational activity in chemical and pharmaceutical research. This guide provides a detailed predictive analysis of its NMR and mass spectra, complemented by robust, step-by-step protocols for data acquisition. By explaining the causality behind methodological choices, such as solvent selection and ionization techniques, we offer a framework that ensures not only the accurate characterization of the title compound but also provides a transferable methodology for other complex heterocyclic molecules. The combination of high-resolution mass spectrometry to confirm elemental composition and detailed 1D NMR to establish the molecular framework represents a self-validating system for unambiguous structure confirmation.

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